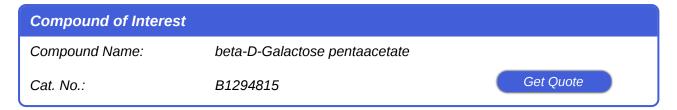


Technical Guide: Physicochemical Properties of beta-D-Galactose pentaacetate (CAS 4163-60-4)

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This document provides a comprehensive overview of the core physicochemical properties of **beta-D-Galactose pentaacetate**, tailored for researchers, scientists, and drug development professionals.

Chemical Identity and Structure

beta-D-Galactose pentaacetate is a fully acetylated derivative of the monosaccharide galactose. The presence of the acetyl groups significantly alters its properties compared to the parent sugar, rendering it more lipophilic.

Table 1: Compound Identification



Identifier	Value	
CAS Number	4163-60-4	
Molecular Formula	C16H22O11[1][2]	
Molecular Weight	390.34 g/mol [1][2][3]	
IUPAC Name	(2S,3R,4S,5S,6R)-6-(acetoxymethyl)tetrahydro- 2H-pyran-2,3,4,5-tetrayl tetraacetate[1]	
Synonyms	β-D-galactose pentaacetate, 1,2,3,4,6-Penta-O-acetyl-β-D-galactopyranose[1]	
SMILES	CC(=O)O[C@H]1INVALID-LINKINVALID- LINKINVALID-LINKO[C@@H]1COC(=O)C	
InChI Key	LPTITAGPBXDDGR-FTTYHUIRNA-N[1]	

Physicochemical Properties

The physicochemical properties of **beta-D-Galactose pentaacetate** are summarized in the table below. These parameters are crucial for its handling, formulation, and application in research and development.

Table 2: Physicochemical Data



Property	Value	Source
Melting Point	143-144 °C[1]	[1]
Boiling Point	435.58°C (rough estimate)	[1]
Solubility	Soluble in methanol (50 mg/ml), chloroform, and water. [1]	[1]
Appearance	White powder[1]	[1]
Storage Temperature	Room Temperature, Inert atmosphere[1]	[1]
Specific Rotation [α]D	25° (c=10, CHCl ₃)	[1]

Experimental Protocols

Detailed experimental protocols for the determination of key physicochemical properties are essential for reproducibility. Below are generalized methodologies based on standard laboratory practices.

3.1. Determination of Melting Point

- Principle: The melting point is determined as the temperature at which the solid and liquid phases of a substance are in equilibrium.
- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, dry sample of beta-D-Galactose pentaacetate is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The temperature is increased at a steady rate (e.g., 1-2 °C/min) near the expected melting point.



The temperature range from the appearance of the first liquid drop to the complete melting
of the solid is recorded.

3.2. Determination of Solubility

- Principle: Solubility is quantified by determining the maximum amount of solute that can dissolve in a given amount of solvent at a specific temperature.
- Apparatus: Analytical balance, volumetric flasks, magnetic stirrer, temperature-controlled bath.

Procedure:

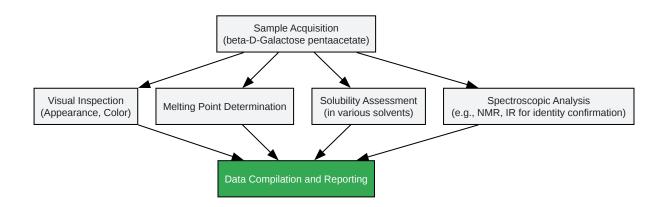
- An excess amount of beta-D-Galactose pentaacetate is added to a known volume of the solvent (e.g., methanol, water, chloroform) in a flask.
- The mixture is stirred in a temperature-controlled bath for a sufficient time to reach equilibrium (e.g., 24 hours).
- The suspension is filtered to remove undissolved solid.
- A known volume of the saturated solution is carefully evaporated to dryness, and the mass of the dissolved solid is determined.
- Solubility is expressed as g/100 mL or mg/mL.

Logical Relationships and Workflows

4.1. General Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a compound like **beta-D-Galactose pentaacetate**.





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